

How to reduce high background fluorescence in Ac-LEHD-AFC assays

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Compound of Interest

Compound Name: Ac-LEHD-AFC

Cat. No.: B049215

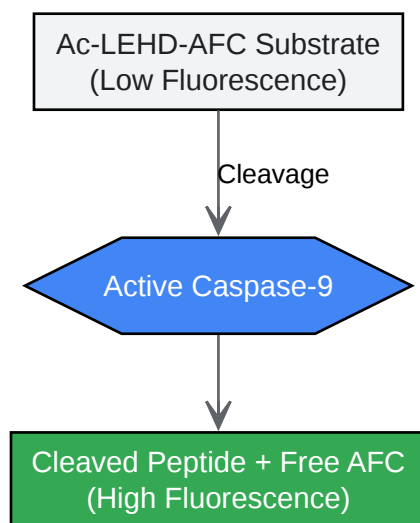
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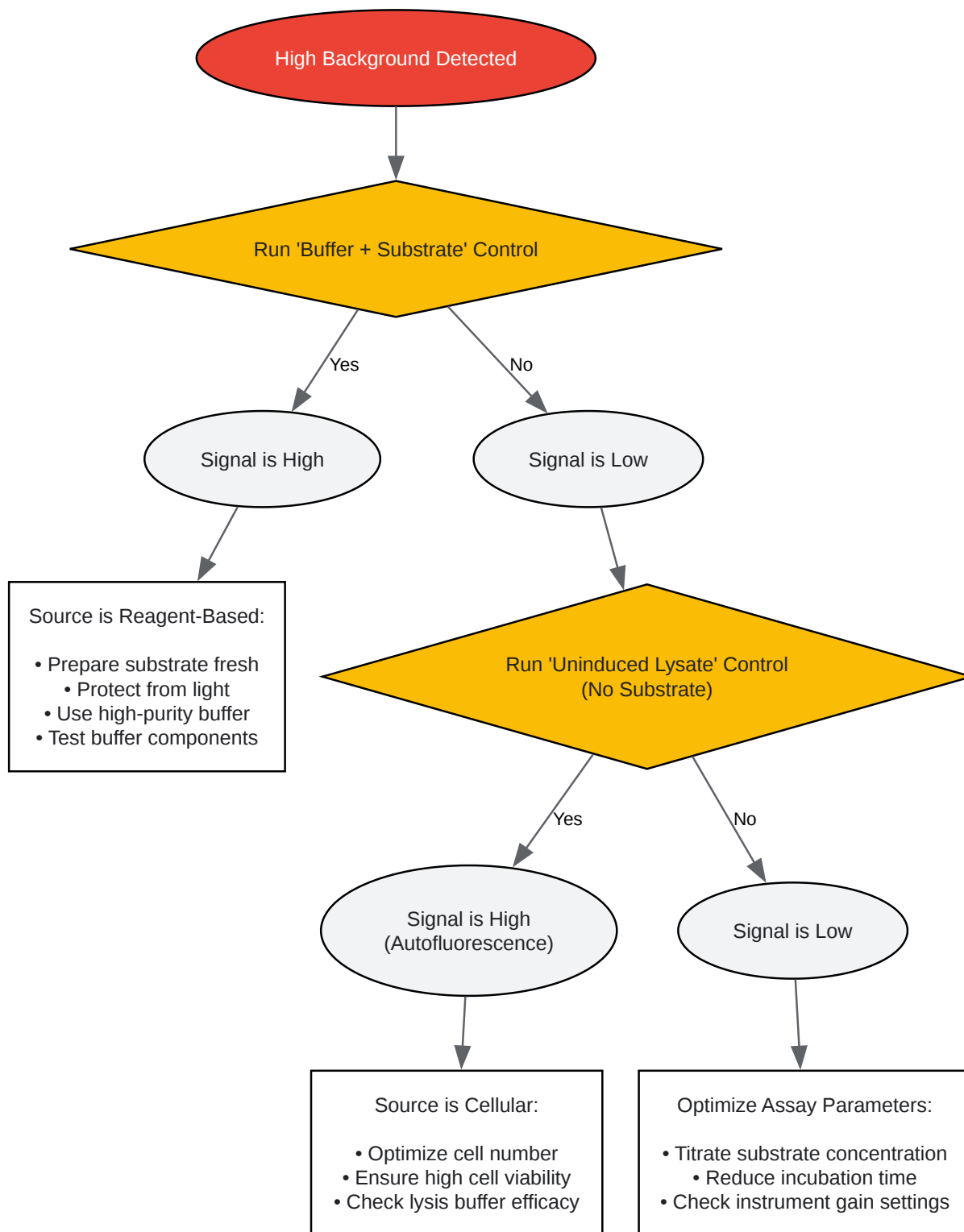
Technical Support Center: Ac-LEHD-AFC Caspase-9 Assays

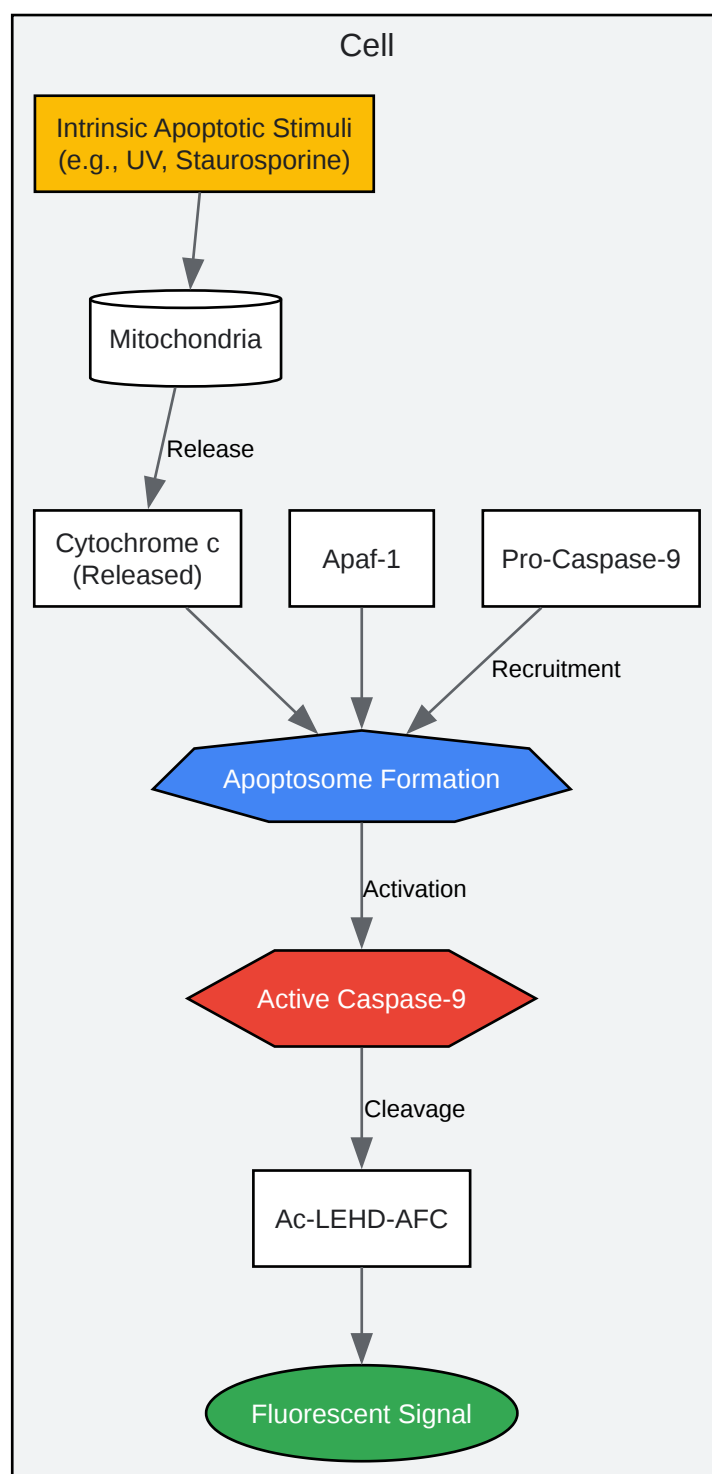
This guide provides troubleshooting solutions and answers to frequently asked questions for researchers, scientists, and drug development professionals encountering high background fluorescence in Acetyl-L-leucyl-L-glutamyl-L-histidyl-L-aspartic acid-7-amino-4-trifluoromethylcoumarin (**Ac-LEHD-AFC**) assays.

Ac-LEHD-AFC Assay Principle

The **Ac-LEHD-AFC** assay is a fluorometric method for detecting Caspase-9 activity. Caspase-9, an initiator caspase in the intrinsic apoptosis pathway, recognizes and cleaves the LEHD sequence in the substrate.^{[1][2]} This cleavage releases the fluorophore 7-amino-4-trifluoromethylcoumarin (AFC), which results in a measurable increase in fluorescence. The uncleaved substrate emits blue light ($\lambda_{\text{max}} \approx 400 \text{ nm}$), while the liberated AFC emits a distinct yellow-green fluorescence ($\lambda_{\text{max}} \approx 505 \text{ nm}$).^{[1][3]}







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References

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